

4-chloro-3-methyl-1H-pyrazole safety, handling, and hazard information

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Compound of Interest

Compound Name: 4-chloro-3-methyl-1H-pyrazole

Cat. No.: B3417579

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An In-depth Technical Guide to the Safe Handling of 4-chloro-3-methyl-1H-pyrazole

This document provides a comprehensive technical overview of the safety, handling, and hazard information for **4-chloro-3-methyl-1H-pyrazole**. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who may work with this compound. The guidance herein is synthesized from authoritative safety data sheets and chemical databases to ensure procedural accuracy and a culture of safety in the laboratory.

Chemical Identification and Physicochemical Properties

4-chloro-3-methyl-1H-pyrazole is a halogenated heterocyclic compound used as a building block in chemical synthesis.^{[1][2]} Understanding its fundamental properties is the first step in a robust risk assessment.

Property	Value	Source
CAS Number	1092682-87-5	[3][4][5]
Molecular Formula	C ₄ H ₅ ClN ₂	[3][5]
Molecular Weight	116.55 g/mol	[3][5]
Synonyms	4-Chloro-3-methyl-1H-pyrazole	[3]
Appearance	Data not consistently available; related compounds are often white to off-white solids.	[1][6]

Note: As a specialized research chemical, extensive physical property data such as melting point, boiling point, and solubility are not widely published. Researchers should treat it as a solid with low volatility under standard laboratory conditions unless empirical data suggests otherwise.

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for classifying the hazards of chemical substances. **4-chloro-3-methyl-1H-pyrazole** is classified with specific warnings that necessitate careful handling.[3]

GHS Classification:

- Skin Irritation, Category 2 (H315: Causes skin irritation).[3]
- Serious Eye Irritation, Category 2 (H319: Causes serious eye irritation).[3]
- Specific Target Organ Toxicity — Single Exposure, Category 3 (H335: May cause respiratory irritation).[3]

These classifications are communicated through a mandatory signal word and hazard pictograms.

Signal Word:Warning[3]

GHS Hazard Pictogram

Caption: GHS07 Pictogram for Irritants.

Proactive Safety Protocols: Handling and Storage

A proactive approach to safety involves integrating engineering controls, personal protective equipment (PPE), and standardized handling procedures to minimize exposure risk.

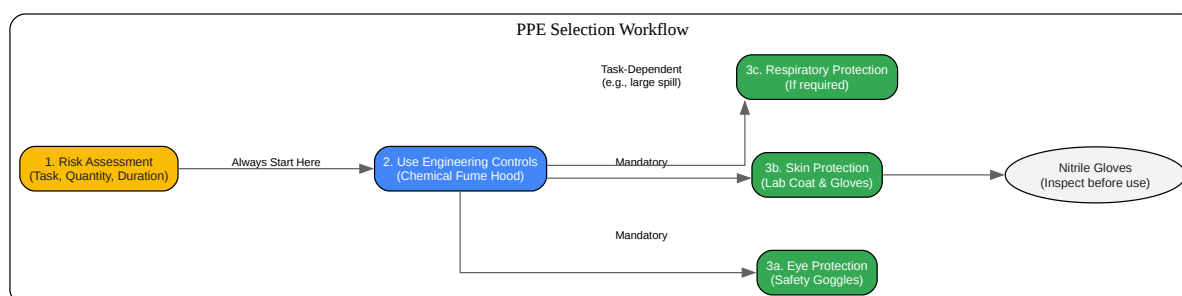
Engineering Controls: The First Line of Defense

The primary objective of engineering controls is to isolate the researcher from the chemical hazard.

- Ventilation: All handling of **4-chloro-3-methyl-1H-pyrazole**, especially when dealing with the solid powder or creating solutions, must be performed in a well-ventilated area.[\[3\]](#)[\[7\]](#)
- Chemical Fume Hood: For procedures that may generate dust, aerosols, or vapors—such as weighing, transferring, or heating—a certified chemical fume hood is mandatory.[\[8\]](#) This is the most effective measure to prevent respiratory exposure, directly addressing the H335 hazard classification.[\[3\]](#)

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

PPE is essential for protecting against direct contact. The selection of appropriate PPE should be guided by a thorough risk assessment of the specific experimental procedure.



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Caption: Logic flow for selecting appropriate PPE.

- Eye and Face Protection: Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[9] The H319 "Causes serious eye irritation" classification means that standard safety glasses are insufficient; goggles are required to protect against splashes and fine dust.[3]
- Skin Protection: A standard laboratory coat should be worn and kept buttoned. For skin protection, chemically resistant gloves are critical. Nitrile gloves are a suitable choice for incidental contact.[10] Always inspect gloves for tears or punctures before use and practice proper removal techniques to prevent skin contamination.[10] Contaminated clothing should be removed immediately and washed before reuse.[3][8]
- Respiratory Protection: Under normal conditions of use within a fume hood, respiratory protection is not typically required. However, in the event of a large spill or failure of engineering controls, a respirator may be necessary. A particle respirator (type P95/P1) is suitable for nuisance dust exposure, while higher-level protection (e.g., ABEK-P2 cartridges) should be used for significant aerosol or vapor release.[10]

Safe Handling and Hygiene Practices

- Avoid all personal contact, including the inhalation of dust.[7]
- Do not eat, drink, or smoke in areas where chemicals are handled or stored.[7][8]
- Wash hands thoroughly with soap and water after handling the compound, before breaks, and at the end of the workday.[3][7]
- Avoid the formation of dust and aerosols during handling.[9]

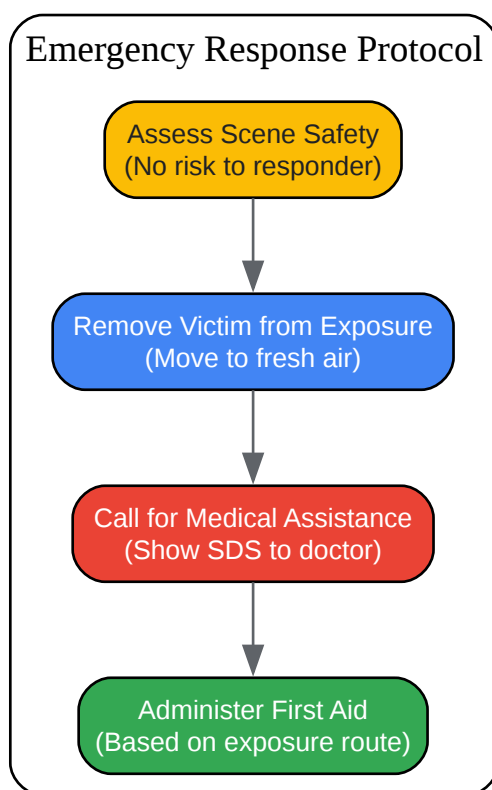
Conditions for Safe Storage

Proper storage is crucial for maintaining chemical integrity and ensuring laboratory safety.

- Container: Store in the original, tightly closed container.[3][7]
- Location: Keep in a cool, dry, and well-ventilated place.[3][7] A designated, locked storage cabinet is recommended to limit access.[3]
- Incompatibilities: While specific incompatibility data is limited, it is prudent to store **4-chloro-3-methyl-1H-pyrazole** away from strong oxidizing agents.[8]
- Integrity: Regularly inspect containers for leaks or damage.[7]

Emergency Response and First Aid Measures

In the event of an exposure or spill, a rapid and informed response is critical. All laboratory personnel should be familiar with these procedures and the location of safety equipment, such as emergency showers and eyewash stations.



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Caption: General workflow for emergency response.

First Aid Protocols:

- Inhalation: If inhaled, immediately move the person to fresh air.[3][10] If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[10][11] Call a poison center or doctor if you feel unwell.[11]
- Skin Contact: Immediately remove all contaminated clothing.[9] Wash the affected skin area with plenty of soap and water.[3][10] If skin irritation occurs, seek medical advice.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[3][10] Remove contact lenses if present and easy to do so.[3] Continue rinsing. Persistent irritation requires immediate medical attention.[11]
- Ingestion: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[10] Rinse the mouth with water and consult a physician immediately.[10]

Accidental Release and Disposal

Accidental releases must be managed promptly and safely to prevent secondary contamination and exposure.

Spill Cleanup Procedure:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- PPE: Wear appropriate PPE, including respiratory protection, gloves, and eye protection.^[7]
- Containment: Prevent the spill from entering drains or waterways.^[7]^[9]
- Cleanup (Dry Spill): For a dry spill, carefully sweep or vacuum the material.^[7] Use procedures that avoid generating dust.^[7] Place the collected material into a suitable, sealed, and labeled container for disposal.^[7]^[9]
- Decontamination: Clean the spill area thoroughly.
- Waste Disposal: Dispose of the waste, including contaminated cleaning materials, as hazardous waste in accordance with local, state, and federal regulations.^[3] Do not dispose of it in the regular trash or sewer system.

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